

Application Notes and Protocols for Measuring Lysine Decarboxylase Activity

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Compound of Interest

Compound Name: *Cadaverine*

Cat. No.: *B124047*

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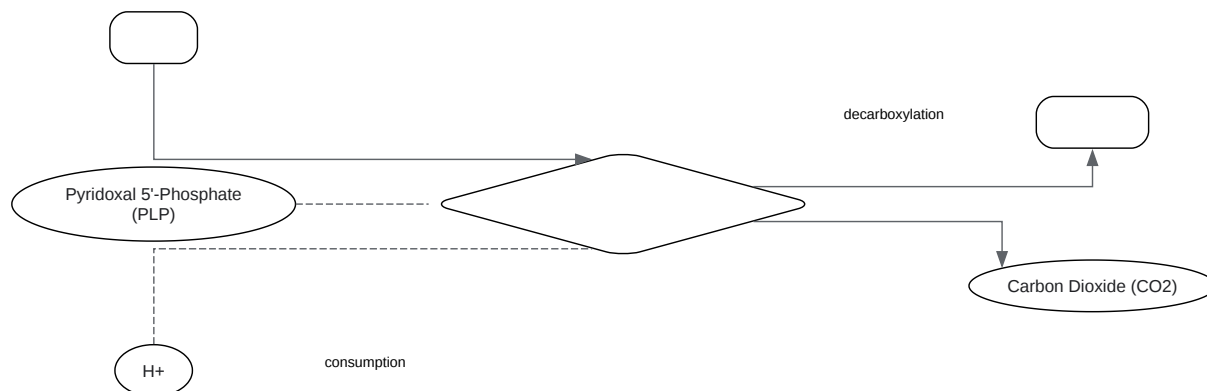
Introduction

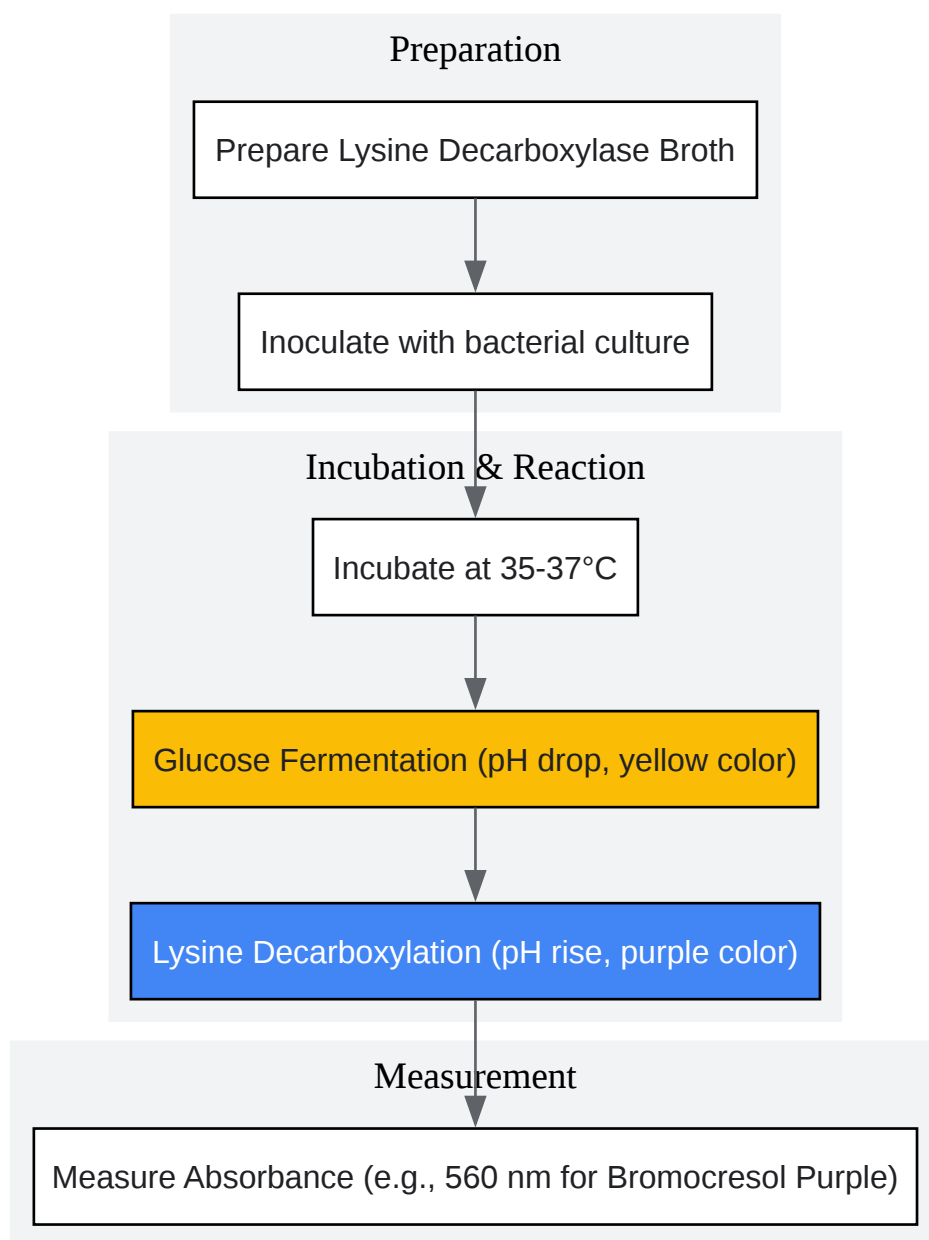
Lysine decarboxylase (LDC) is an enzyme that catalyzes the decarboxylation of lysine to produce **cadaverine** and carbon dioxide. This enzyme plays a crucial role in bacterial physiology, particularly in the response to acidic stress by consuming a proton during the reaction, thereby increasing the pH of the environment. The activity of lysine decarboxylase is a key characteristic used in the differentiation of various bacteria, including members of the Enterobacteriaceae family. Furthermore, the enzymatic production of **cadaverine**, a valuable platform chemical for the synthesis of bio-based polymers, has garnered significant interest in industrial biotechnology. Accurate and reliable measurement of LDC activity is therefore essential for a wide range of applications, from fundamental microbiology research to the development of novel therapeutics and industrial bioprocesses.

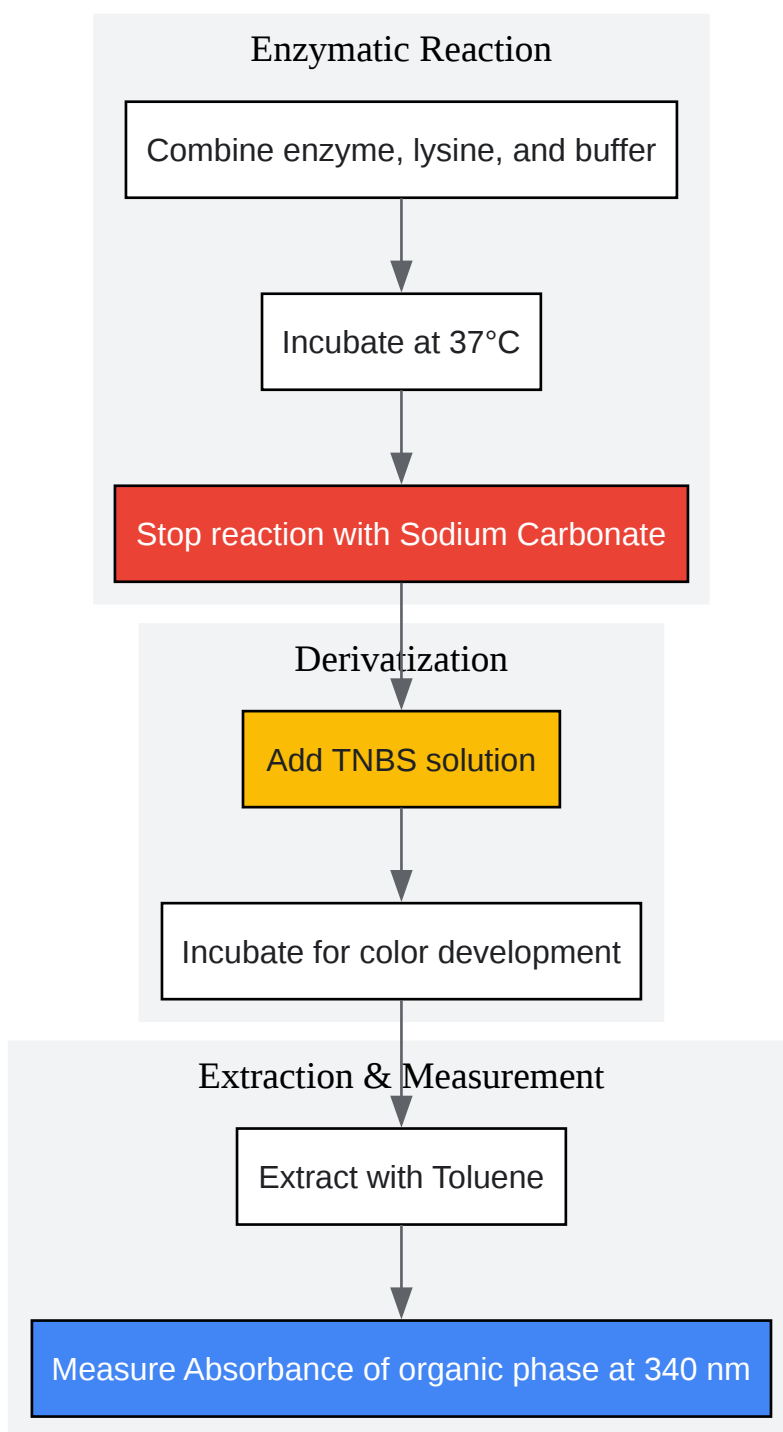
These application notes provide detailed protocols for two common spectrophotometric methods for measuring lysine decarboxylase activity: a pH-based assay and a method involving the chemical derivatization of the product, **cadaverine**.

Signaling Pathway and Reaction

The enzymatic reaction catalyzed by lysine decarboxylase is a critical step in the lysine degradation pathway in many microorganisms. The enzyme utilizes pyridoxal 5'-phosphate (PLP) as a cofactor to facilitate the removal of the carboxyl group from lysine.







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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Lysine Decarboxylase Activity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b124047#protocol-for-measuring-lysine-decarboxylase-activity\]](https://www.benchchem.com/product/b124047#protocol-for-measuring-lysine-decarboxylase-activity)

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